

GSK-LSD1 solubility and storage conditions

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Compound Focus: Gsk-lsd1

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Basic Properties and Solubility

GSK-LSD1 is typically supplied as a dihydrochloride salt. The table below summarizes its key physical and chemical properties for practical laboratory use.

Property	Description / Value	Condition / Note
Appearance	White to light yellow solid powder [1] [2]	
Molecular Weight	289.24 g/mol [3] [4] [2]	For the dihydrochloride salt
Solubility (DMSO)	≥ 57 mg/mL (~197 mM) [4] [1]	Stock solution concentration; hygroscopic DMSO may lower solubility [2].
Solubility (Water)	20 mg/mL (clear solution) [5], 57 mg/mL [4]	
Storage (Powder)	-20°C (3 years) or 4°C (2 years) [1]; -20°C (powder) [3]	Keep container tightly sealed in a cool, well-ventilated area [3].

Storage and Handling Guidelines

Proper storage is critical for maintaining the compound's integrity, especially after preparing stock solutions.

Form	Condition	Recommended Storage
Powder	Long-term (unopened)	-20°C, sealed, dry environment [3] [1]
Aqueous Solution	Short-term	2-8°C [5] (Specific duration not stated)
DMSO Stock Solution	Aliquots	-80°C (6 months) or -20°C (1 month) [1] [2]
In Vivo Formulations	Freshly prepared	Use immediately; do not store [4] [1]

- **Handling Precautions:** **GSK-LSD1** is **harmful if swallowed** (H302) and requires the use of safety goggles, gloves, and impervious clothing [3]. Avoid dust formation and always work in a well-ventilated area, such as a fume hood [3].

Experimental Protocols and Applications

Preparing Stock Solutions for In Vitro Use

For cellular assays, dissolving **GSK-LSD1** in DMSO is the standard method.

- **Calculation:** To prepare a 10 mM solution, dilute **2.89 mg** of **GSK-LSD1** dihydrochloride in **1 mL** of anhydrous DMSO [2].
- **Dissolution:** Allow the solution to warm to room temperature and mix thoroughly by vortexing to ensure complete dissolution.
- **Aliquoting:** Dispense the stock solution into small, single-use aliquots to minimize freeze-thaw cycles.
- **Storage:** Store aliquots at **-80°C for up to 6 months** or at **-20°C for up to 1 month** [1] [2].

Preparing Formulations for In Vivo Studies

The following formulation has been validated for in vivo administration and yields a clear solution at **2.85 mg/mL** [4].

- **Solvent A:** 50 μL of a 57 mg/mL DMSO stock solution.
- **Solvent B:** 400 μL of PEG300. Add Solvent A to B and mix evenly.
- **Solvent C:** 50 μL of Tween-80. Add to the mixture and mix evenly.
- **Dilution:** Add 500 μL of distilled water to reach a final volume of 1 mL. > **Note:** This formulation should be prepared fresh and used immediately for optimal results [4] [1].

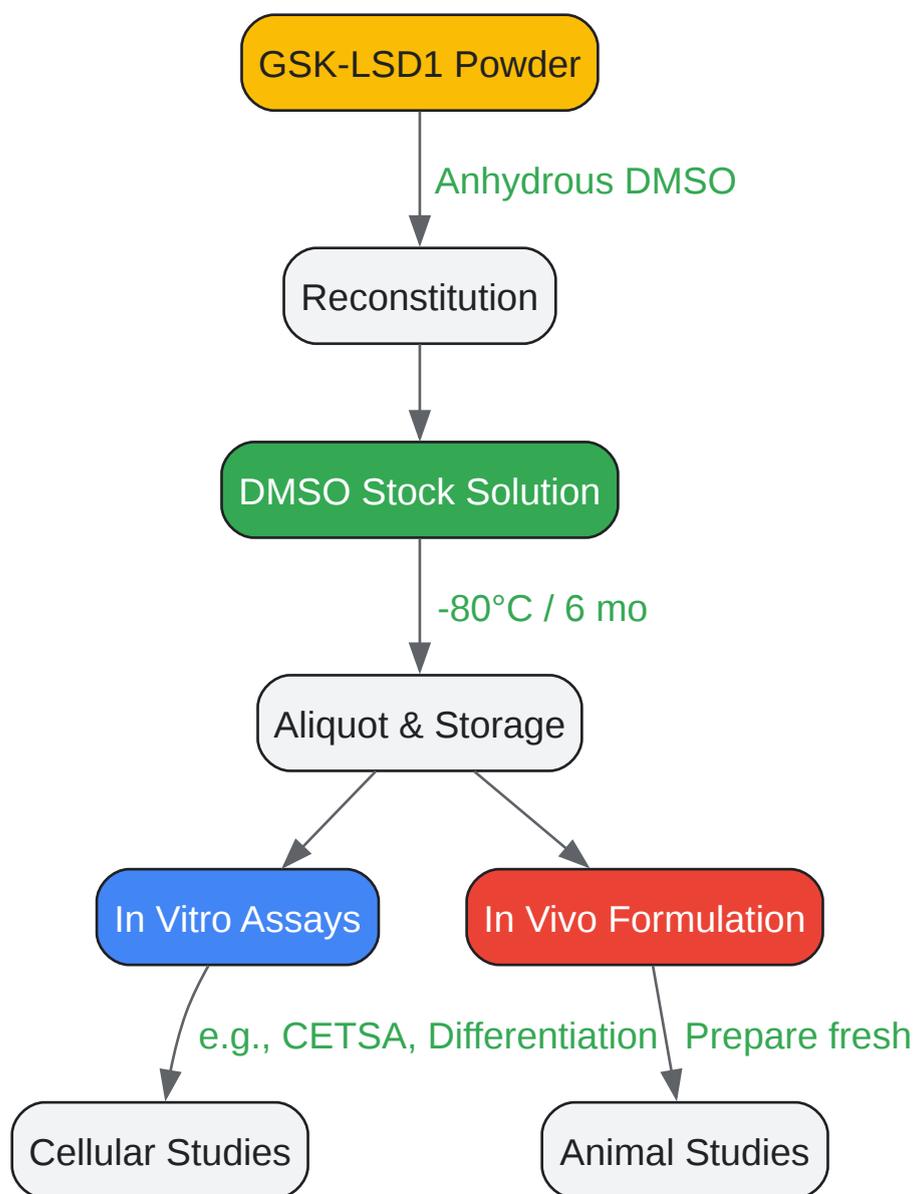
Key Experimental Notes

- **Stability:** **GSK-LSD1** has shown excellent chemical stability in aqueous buffer at 37°C, with >90% of the parent compound remaining after 6 days [6].
- **Cellular Thermal Shift Assay (CETSA):** In A549 cells, a concentration of **10 μM** with a **1-hour pre-incubation** has been used to demonstrate target engagement by stabilizing the LSD1 protein [4].
- **Cell Differentiation Assays:** In THP-1 cells, a concentration of **4 μM** incubated for **3 days** was effective in inhibiting LSD1 and inducing CD86 expression [4].

Essential Considerations for Researchers

- **Critical Storage Tip:** The product's datasheet emphasizes protecting it from moisture [1]. Always equilibrate the vial to room temperature in a desiccator before opening to prevent water condensation, which can degrade the compound and reduce its effective concentration.
- **Stability vs. Tool Compounds:** While **GSK-LSD1** itself is stable, a 2021 study highlighted that other commonly used LSD1 tool compounds (like SP-2509 and seclidemstat) can exhibit poor stability in aqueous conditions due to their hydrazine or acylhydrazone functional groups [6]. **GSK-LSD1's** stability makes it a more reliable choice for long-term experiments.
- **Beyond Enzymatic Inhibition:** Research indicates that LSD1 also has a crucial scaffolding function in protein complexes, which can control processes like DNA methylation independently of its demethylase activity [7]. This dual role should be considered when interpreting experimental results involving LSD1 inhibition.

The following diagram illustrates the core workflow for handling **GSK-LSD1** and its primary applications in a research setting:



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